

# furfuryl mercaptan performance in different applications

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

Cat. No.: S584587

Get Quote

## Performance Overview and Key Applications

The table below summarizes the primary uses and performance attributes of **furfuryl mercaptan** across different industries, based on the information gathered.

Application Area	Primary Function/Role	Reported Performance & Characteristics
Flavor & Fragrance	Key aroma compound [1] [2] [3].	Imparts a strong, characteristic <b>roasted coffee, meaty, and smoky</b> aroma [1] [3]. Considered a high-impact ingredient essential for authentic flavor profiles in coffee, savory dishes, and plant-based meats [1] [2].
Pharmaceuticals	Chemical intermediate or building block for Active Pharmaceutical Ingredients (APIs) [4] [2] [3].	Its chemical reactivity allows it to participate in various synthesis pathways [3]. High-purity grades ( $\geq 98\%$ ) are required for these applications [2].
Agrochemicals	Precursor for pesticides and fungicides [2] [3].	Serves as a versatile synthon in the production of next-generation crop protection agents [2].

Application Area	Primary Function/Role	Reported Performance & Characteristics
<b>Chemical Industry</b>	Chemical intermediate for resins, plastics, and other specialty chemicals [4] [3].	Acts as a precursor in the synthesis of various industrial chemicals and polymers [4].
<b>Other Applications</b>	Corrosion inhibitor for carbon steel; odorant in natural gas [1] [3].	Early research indicates potential as a corrosion inhibitor in industrial settings [1]. Its strong, sulfurous smell allows for leak detection in natural gas [3].

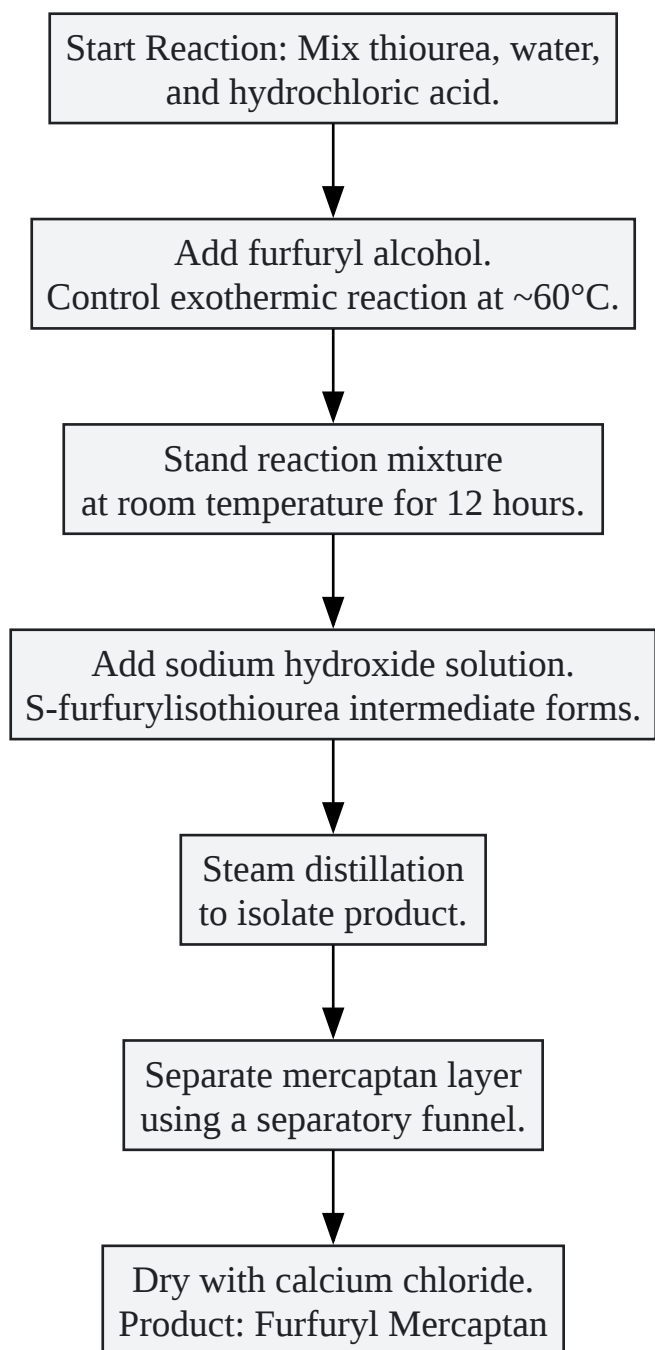
## Stability and Experimental Considerations

A key performance factor for flavor compounds like **furfuryl mercaptan** is their chemical stability, which can directly impact the shelf-life and quality of end products.

- **Stability Profile:** **Furfuryl mercaptan** is recognized as one of several important flavor compounds whose stability is crucial for food quality. Its performance can be influenced by the food matrix, presence of light or oxygen, and processing conditions [5].
- **General Stability Mechanisms:** The chemical stability of flavor compounds is largely determined by their **active functional groups** (e.g., carbonyl, hydroxyl, thiol). They can be susceptible to degradation via **oxidation, hydrolysis, thermal degradation, and interactions with other food components** like proteins [5]. This suggests that **furfuryl mercaptan's** performance needs to be evaluated in the context of its final formulation.

## Synthetic Workflow

For research and manufacturing purposes, one established laboratory-scale synthesis method is provided below. This detailed protocol is adapted from a procedure published in *Organic Syntheses* [6].



[Click to download full resolution via product page](#)

#### Key Experimental Notes [6]:

- **Safety:** The reaction must be carried out in an effective fume hood due to the compound's extremely disagreeable odor and potential to cause headaches.
- **Temperature Control:** Temperatures above 60°C and reflux are to be avoided to prevent degradation of the sensitive furan ring.
- **Yield:** The reported yield for this method is 55-60%, producing a high-purity product.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Furfuryl mercaptan = 97 , FG 98-02-2 [sigmaaldrich.com]
2. Furfuryl Mercaptan Market Research Report 2033 [marketintel.com]
3. Furfuryl Mercaptan Manufacturing Plant Project Report 2025 [procurementresource.com]
4. Furfuryl Mercaptan Market Report | Global Forecast From 2025 ... [dataintel.com]
5. Reactivity and stability of selected flavor compounds - PMC [pmc.ncbi.nlm.nih.gov]
6. 2-furfuryl mercaptan [orgsyn.org]

To cite this document: Smolecule. [furfuryl mercaptan performance in different applications]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b584587#furfuryl-mercaptan-performance-in-different-applications>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)